

Technical Whitepaper: Butyl 2-Chloropropanoate (CAS 54819-86-2)

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Compound of Interest

Compound Name: Butyl 2-chloropropanoate

CAS No.: 54819-86-2

Cat. No.: B1266183

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Synthesis, Reactivity, and Application in Organic Frameworks

Executive Summary

Butyl 2-chloropropanoate (CAS 54819-86-2) serves as a critical bifunctional intermediate in organic synthesis. Characterized by an electrophilic

-carbon and a lipophilic butyl ester moiety, it acts as a pivotal alkylating agent in the production of aryloxyphenoxypropionate herbicides and chiral pharmaceutical scaffolds. This guide moves beyond basic property listing to analyze the compound's mechanistic behaviors, optimized synthesis protocols, and handling requirements for high-fidelity applications.

Part 1: Physicochemical Profile

Precise characterization is essential for process scaling. The butyl chain imparts significant lipophilicity compared to methyl/ethyl analogs, altering partition coefficients in biphasic reaction systems.

Property	Value	Technical Note
Molecular Formula		Bifunctional: Ester + Alkyl Halide
Molecular Weight	164.63 g/mol	
Boiling Point	184.5°C ± 8.0°C	High boiling point allows for high-temperature functionalization without autoclave.
Density	1.02 ± 0.1 g/cm ³	Slightly denser than water; phase separation requires care during aqueous workup.
Flash Point	~74.5°C	Class IIIA Combustible Liquid.
Solubility	Miscible in EtOH, Et ₂ O, DCM	Limited water solubility facilitates organic extraction.
Refractive Index		Useful for purity verification via refractometry.
Chirality	Potential Stereocenter at C2	Available as racemate or enantiopure (R/S) forms depending on synthesis.

Part 2: Synthetic Routes & Process Chemistry[1][2]

The synthesis of **Butyl 2-chloropropanoate** generally follows two primary pathways, dictated by the requirement for stereochemical preservation.

Pathway A: Acid-Catalyzed Fischer Esterification (Racemic)

For general alkylation purposes where chirality is non-critical, direct esterification is the most atom-economical route. The reaction is equilibrium-driven, necessitating water removal.[1]

Pathway B: Deoxychlorination of Butyl Lactate (Chiral)

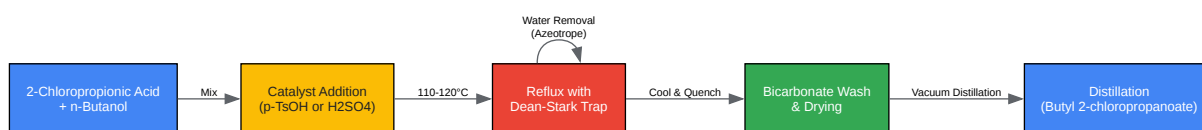
For enantioselective applications (e.g., herbicide synthesis), converting butyl lactate using thionyl chloride (

) allows for retention or inversion of configuration depending on the mechanism (

vs

).

Visualization: Synthetic Workflow (Fischer Route)



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Figure 1: Critical path for the acid-catalyzed synthesis of **Butyl 2-chloropropanoate**. Note the emphasis on water removal to drive equilibrium.

Part 3: Reactivity & Mechanistic Insights

The utility of CAS 54819-86-2 stems from its dual reactivity profile.

1. Nucleophilic Substitution (

)

The chlorine atom at the

-position is a good leaving group, activated by the adjacent carbonyl electron-withdrawing effect.

- Mechanism: Backside attack by nucleophiles (amines, phenoxides, thiols).
- Stereochemistry: Inversion of configuration (Walden inversion).

- Application: Reaction with phenols yields aryloxyphenoxypropionates (fops), a major class of ACCase-inhibitor herbicides.

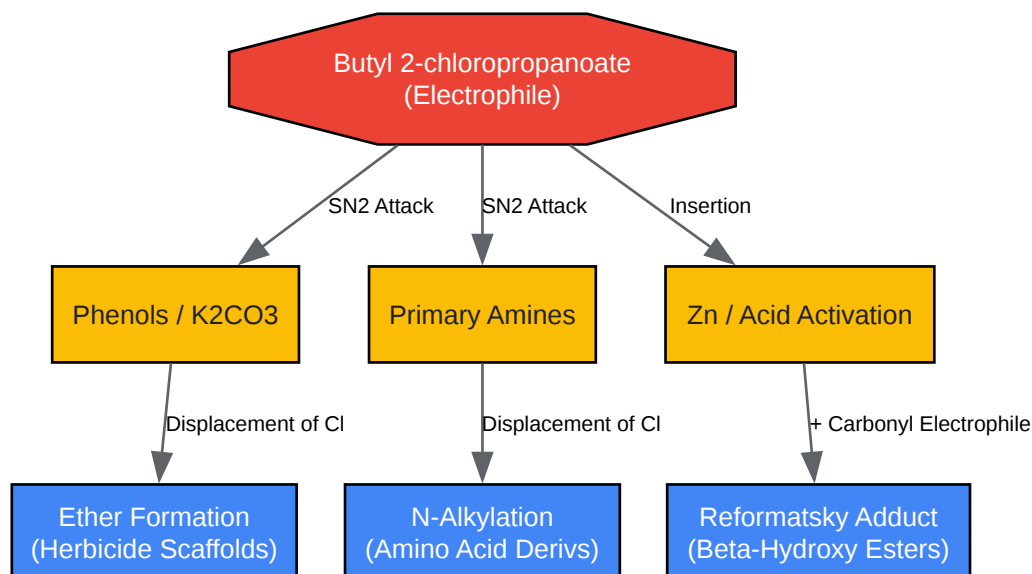
2. Reformatsky-Type Reactions

In the presence of Zinc or Samarium(II) iodide, the

-halo ester forms an organometallic enolate equivalent.

- Utility: Carbon-Carbon bond formation with aldehydes or ketones to form -hydroxy esters.

Visualization: Reactivity Divergence



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Figure 2: Divergent reaction pathways. The electrophilic alpha-carbon facilitates substitution, while metal insertion enables nucleophilic behavior.

Part 4: Experimental Protocol

Standard Operating Procedure: Synthesis via Fischer Esterification

Rationale: This protocol uses toluene as an azeotropic solvent to remove water, driving the reaction to completion (Le Chatelier's principle).

Materials:

- 2-Chloropropionic acid (1.0 eq)
- n-Butanol (1.5 eq) – Excess ensures acid consumption.
- p-Toluenesulfonic acid (p-TsOH) (0.05 eq)
- Toluene (Solvent volume: 3-4 mL per gram of acid)

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charge: Add 2-chloropropionic acid, n-butanol, p-TsOH, and toluene.
- Reflux: Heat the mixture to reflux (bath temp ~130°C). Monitor water collection in the trap.
- Endpoint: Continue until water evolution ceases (typically 4-6 hours). Verify via TLC (SiO₂, Hexane:EtOAc 8:2) or GC-MS.^[2]
- Workup:
 - Cool to room temperature.
 - Wash organic layer with saturated (2x) to neutralize residual acid and catalyst. Caution: evolution.
 - Wash with Brine (1x).
 - Dry over anhydrous

- Purification: Concentrate under reduced pressure. Perform fractional vacuum distillation. Collect the fraction boiling at ~70-75°C (at 10-15 mmHg) to obtain pure **Butyl 2-chloropropanoate**.

Part 5: Safety & Toxicology (E-E-A-T)

Hazard Classification:

- H226: Flammable liquid and vapor.[3]
- H314/H315: Causes skin irritation/burns.[4]
- H319: Causes serious eye irritation.[3]
- Lachrymator: This compound is a potent tear-producing agent.[3]

Handling Protocols:

- Engineering Controls: All transfers must occur within a certified fume hood. The lachrymatory nature means even small vapors can evacuate a lab.
- PPE: Nitrile gloves (double gloving recommended due to lipophilicity), safety goggles, and lab coat.
- Spill Management: Absorb with sand or vermiculite. Do not use combustible materials (sawdust). Neutralize area with dilute ammonia solution if safe to do so.

References

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